

Lactamide in Pharmaceutical Cocrystallization

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Compound Focus: Lactamide

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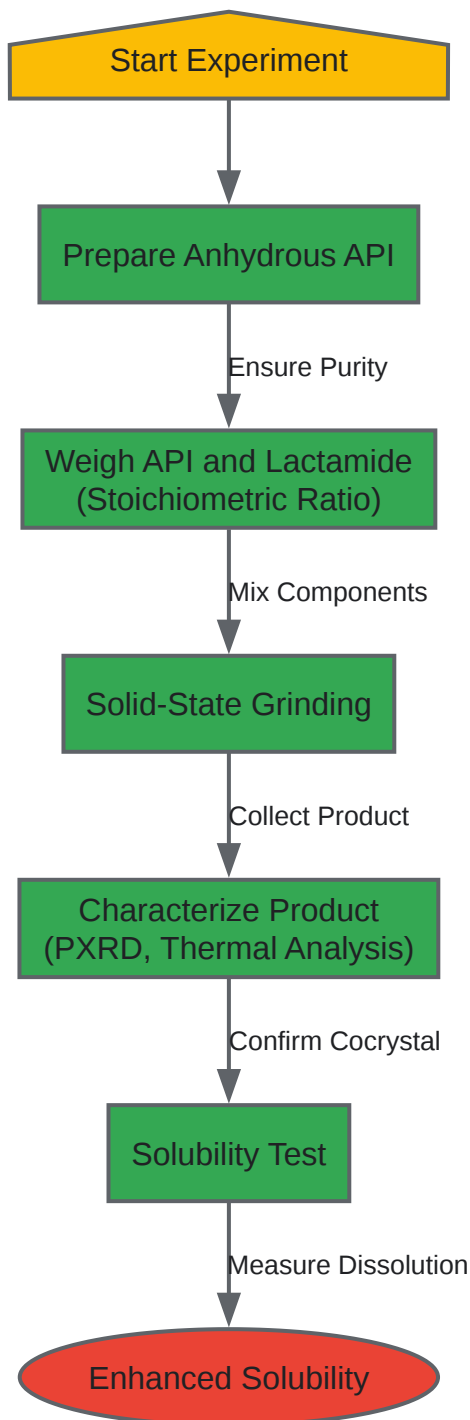
Recent studies show that **lactamide** can act as a **coformer** to improve the solubility of Biopharmaceutical Classification System (BCS) Class II drugs, which have low solubility but high permeability [1]. This is significant for improving a drug's bioavailability without altering its chemical structure.

- **Mechanism:** **Lactamide** forms new, multi-component crystals with the active pharmaceutical ingredient (API). The hydrogen-bonding interactions between **lactamide** and the drug molecule can create a crystal lattice that is more easily disrupted by water, leading to a higher dissolution rate [1].
- **Key Finding:** A 2025 study demonstrated that a febuxostat-**lactamide** (FEBH-LAC) cocrystal achieved a solubility of **13.9 mg/L**, making it the most soluble among the tested cocrystals. However, a cocrystal with diacetamide (FEBH-DIA), with a solubility of 12.2 mg/L, offered a better balance of solubility and thermal stability [1].

Experimental Protocol: Cocrystal Formation via Grinding

The following method, adapted from a 2025 study, describes forming cocrystals from an anhydrous drug and **lactamide** [1].

Title: Cocrystal Formation Workflow **Diagram Specification:** Max Width: 760px



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Materials & Equipment:

- Anhydrous Active Pharmaceutical Ingredient (API), e.g., Febuxostat [1]
- **Lactamide** (e.g., >98.0% purity, available from suppliers like TCI America) [2]
- Agate ball mill or mortar and pestle

- Powder X-ray Diffractometer (PXRD)
- Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA)
- Apparatus for solubility/dissolution testing

Procedure:

- **Preparation:** Ensure the drug substrate is in its anhydrous form for more reliable cocrystal formation [1].
- **Weighing:** Weigh the API and **lactamide** in a 1:1 stoichiometric ratio.
- **Grinding:** Transfer the mixture to a ball mill or mortar and grind solid-state for a minimum of 30-60 minutes.
- **Characterization:** Analyze the resulting solid using PXRD to confirm the formation of a new crystalline phase that is distinct from the starting materials. Use thermal analysis (DSC/TGA) to check for melting point changes and assess thermal stability.
- **Solubility Testing:** Determine the solubility of the formed cocrystal in water or a relevant buffer using standard shake-flask or dissolution apparatus methods. Compare the results against the pure API.

Solubility Data & Properties

This table summarizes key quantitative data from the search results for easy comparison.

Property	Value for Lactamide	Value for FEBH-LAC Cocrystal	Notes / Source
Water Solubility	782.20 g/L (at 25°C) [2]	13.9 mg/L (Febuxostat solubility) [1]	Lactamide itself is highly soluble. The value for the cocrystal is the achieved solubility of the drug.
Molecular Weight	89.09 g/mol [2]	--	--
Melting Point	73-76 °C[citation:] [2]	--	--
pKa (Predicted)	13.34 ± 0.20 [2]	--	--

Property	Value for Lactamide	Value for FEBH-LAC Cocrystal	Notes / Source
log P (Estimated)	-1.161 [2]	--	Indicates high hydrophilicity.

FAQs and Troubleshooting

Q1: What is the main advantage of using lactamide as a coformer? A1: Its primary advantage is the potential to **significantly enhance the solubility and dissolution rate** of poorly soluble drugs, which can lead to lower dosage requirements and reduced side effects [1]. Being a metabolite of lactic acid, it may also offer a favorable toxicological profile.

Q2: Why did my cocrystal formation experiment fail to improve solubility? A2: Common issues include:

- **Starting Material Form:** Using a drug hydrate instead of the anhydrous form can prevent cocrystal formation or lead to different outcomes. Always confirm the solid form of your starting material [1].
- **Thermal Instability:** Some **lactamide** cocrystals, while highly soluble, can be thermally unstable. If your product degrades during processing or analysis, it will not show the expected solubility. Consider alternative aliphatic amide coformers like diacetamide for a better stability-solubility balance [1].

Q3: Where can I purchase lactamide for research purposes? A3: Several chemical suppliers offer **lactamide**, including TCI America, TRC, and AK Scientific. Packaging typically ranges from 1g to 25g [2].

A Note on N,N-Dimethyl Lactamide

Your search may also reveal information on **N,N-Dimethyl lactamide** (marketed as Agnique AMD 3 L). This is a different chemical (a derivative of **lactamide**) primarily used as a **green, polar solvent** in agrochemical formulations and polymer processing. It is not typically used as a coformer for solubility enhancement in the same way as **lactamide** [3] [4].

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